

how to improve Autac1 solubility in media

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Compound of Interest

Compound Name: Autac1

Cat. No.: B12418110

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Technical Support Center: Autac1

Welcome to the technical support center for **Autac1**. This resource provides troubleshooting guidance and answers to frequently asked questions to assist researchers, scientists, and drug development professionals in their experiments involving **Autac1**.

Frequently Asked Questions (FAQs)

Q1: What is **Autac1** and what is its mechanism of action?

Autac1 is a MetAP2-targeting autophagy-mediated degrader (AUTAC).[1][2][3] It is a bifunctional molecule containing a fumagillol moiety that binds to Methionine aminopeptidase 2 (MetAP2) and a p-Fluorobenzyl Guanine (FBnG) tag that induces its degradation via the autophagy pathway.[1][3] The FBnG tag mimics S-guanylation, a post-translational modification that leads to the K63-linked polyubiquitination of the target protein. The polyubiquitinated MetAP2 is then recognized by the autophagy receptor p62/SQSTM1, leading to its sequestration into an autophagosome. The autophagosome subsequently fuses with a lysosome, resulting in the degradation of MetAP2.

Q2: What is the primary solvent for dissolving **Autac1**?

The recommended solvent for **Autac1** is dimethyl sulfoxide (DMSO). It is sparingly soluble in aqueous solutions, and direct dissolution in cell culture media is not recommended.

Q3: What is the maximum recommended concentration of DMSO in my cell culture medium?

To avoid solvent-induced cytotoxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%. For sensitive cell lines, it is advisable to keep the DMSO concentration below 0.1%.

Q4: How should I store **Autac1** powder and stock solutions?

Autac1 powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years. Once dissolved in a solvent, the stock solution should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. It is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or cloudiness observed in the stock solution.	Incomplete dissolution.	Use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility. Gently warm the solution to 37°C and use sonication to aid dissolution.
Precipitate forms when diluting the DMSO stock solution into aqueous cell culture medium.	Poor solubility of Autac1 in aqueous solutions.	Ensure the final concentration of Autac1 in the media is within its soluble range for your specific experimental conditions. Pre-warm the cell culture medium to 37°C before adding the Autac1 stock solution. Add the stock solution dropwise while gently vortexing the medium to ensure rapid and homogenous mixing. Consider using co-solvents in the final working solution for in vivo studies (see table below).
Inconsistent experimental results.	Degradation of Autac1 in the working solution.	Prepare fresh working solutions for each experiment from a frozen stock. Avoid storing diluted Autac1 in aqueous media for extended periods.
Cytotoxicity from the solvent.	Ensure the final DMSO concentration is as low as possible (ideally <0.5%). Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.	

Quantitative Data Summary

Autac1 Solubility

Solvent	Solubility	Notes
DMSO	100 mg/mL (107.40 mM)	Sonication and use of newly opened, anhydrous DMSO are recommended.
Cell Culture Media (e.g., DMEM, RPMI-1640)	Very low	Direct dissolution is not recommended; dilute from a DMSO stock solution.

Formulations for In Vivo Studies

For in vivo experiments, a clear stock solution in an appropriate solvent should first be prepared, followed by the sequential addition of co-solvents.

Protocol	Composition	Final Autac1 Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (2.69 mM)
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (2.69 mM)
3	10% DMSO, 90% Corn Oil	2.5 mg/mL (2.69 mM)
Data sourced from MedChemExpress.		

Experimental Protocols

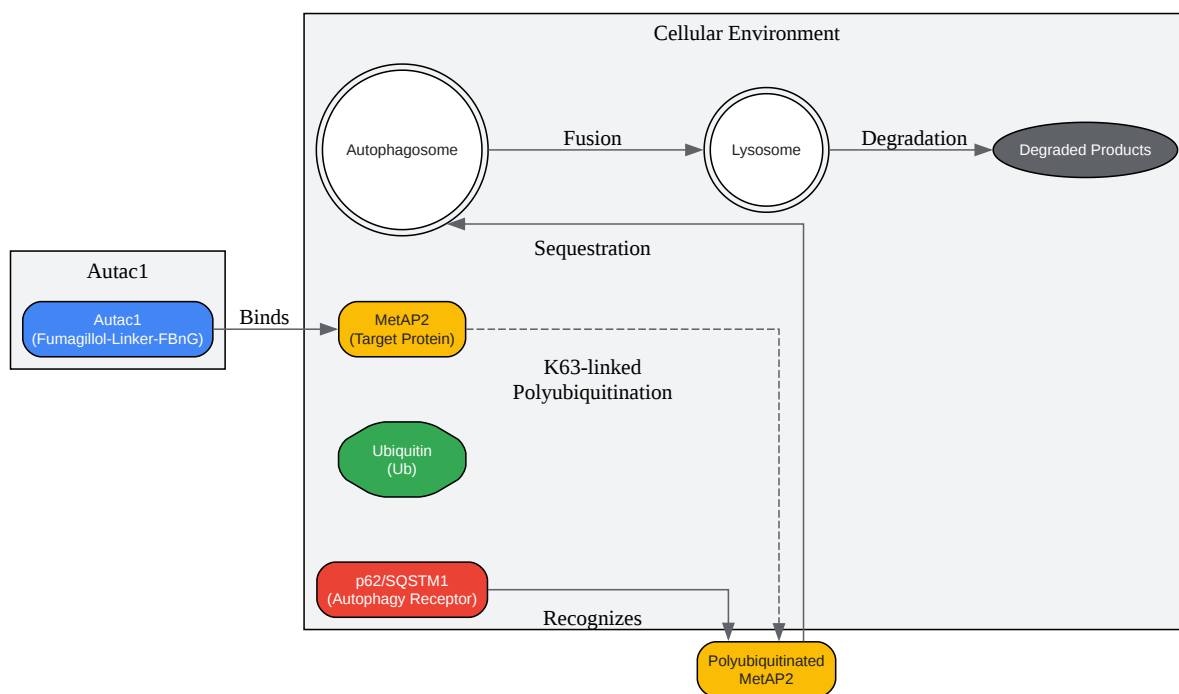
Protocol for Preparing Autac1 Stock and Working Solutions for In Vitro Experiments

- Prepare the Stock Solution:

- To prepare a 10 mM stock solution, dissolve 9.31 mg of **Autac1** in 1 mL of anhydrous DMSO.
- If dissolution is slow, gently warm the vial to 37°C and sonicate until the solution is clear.
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -80°C.
- Prepare the Working Solution:
 - Thaw an aliquot of the 10 mM **Autac1** stock solution at room temperature.
 - Pre-warm the desired volume of cell culture medium to 37°C.
 - Calculate the volume of the stock solution needed to achieve the final desired concentration in your experiment. For example, to prepare 1 mL of a 10 µM working solution, you will need 1 µL of the 10 mM stock solution (a 1:1000 dilution).
 - Add the calculated volume of the **Autac1** stock solution to the pre-warmed medium.
 - Immediately mix the solution gently but thoroughly.
 - The final DMSO concentration in this example would be 0.1%. Always include a vehicle control with the same final DMSO concentration in your experimental setup.

Visualizations

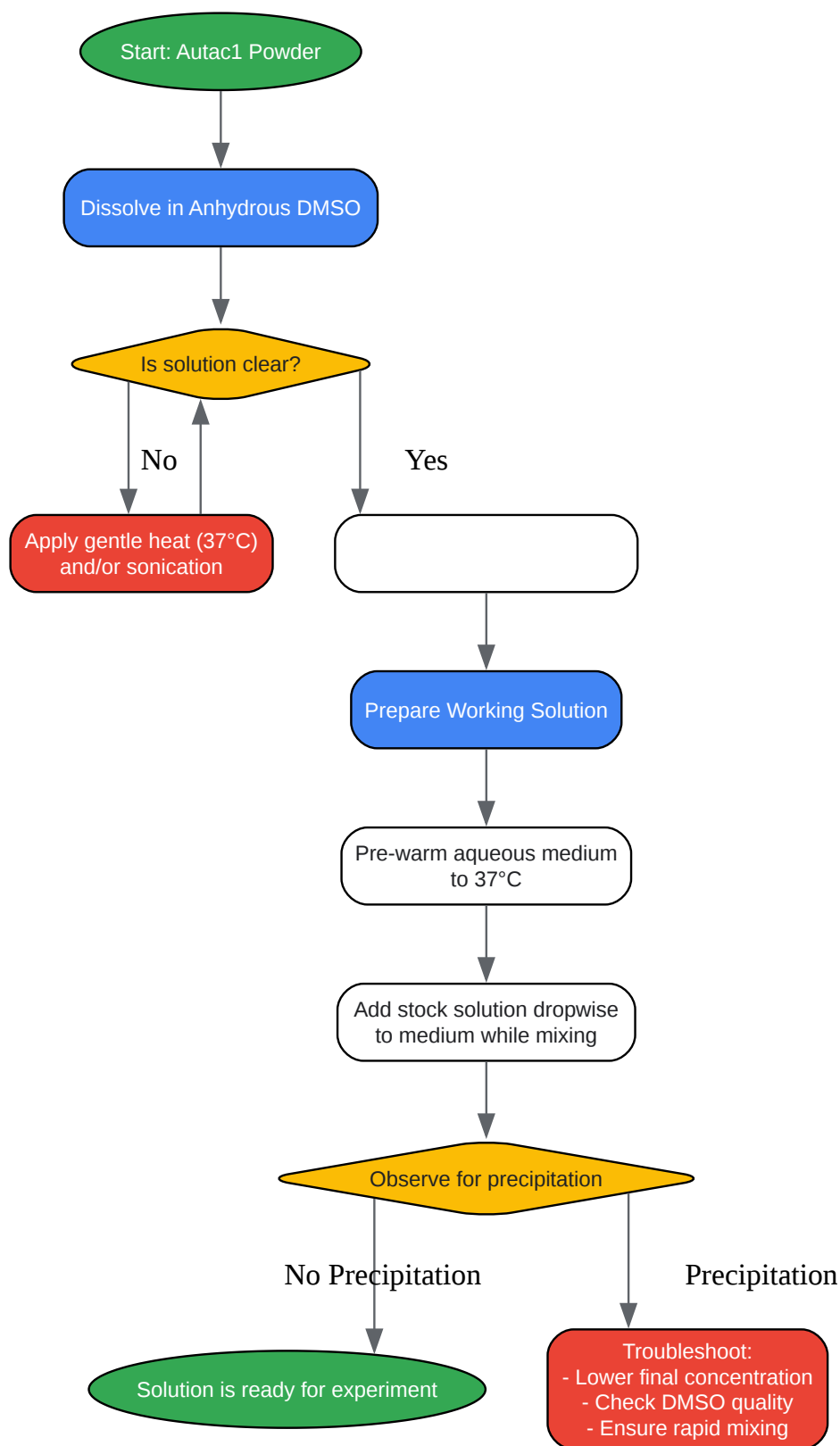
Autac1 Mechanism of Action



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Caption: Mechanism of **Autac1**-mediated degradation of MetAP2.

Experimental Workflow for Improving Autac1 Solubility



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